

Commercial Availability and Technical Profile of CAS 936643-76-4

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Compound of Interest

Compound Name: *3-Pyrimidin-2-yl-2-pyrimidin-2-ylmethyl-propionic acid*

Cat. No.: *B030093*

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For Researchers, Scientists, and Drug Development Professionals

The compound with CAS number 936643-76-4, chemically identified as 3-(pyrimidin-2-yl)-2-((pyrimidin-2-yl)methyl)propanoic acid, is a commercially available synthetic intermediate primarily utilized in pharmaceutical research and development. This technical guide provides a consolidated overview of its commercial suppliers and available technical data.

Commercial Suppliers

A number of chemical suppliers list CAS 936643-76-4 in their catalogs. These companies range from manufacturers to distributors, offering the compound in various quantities for research purposes. The following table summarizes the key suppliers and their available data.

Supplier	Product Name	Purity	Notes
Conier Chem&Pharma Limited	3-(pyrimidin-2-yl)-2-((pyrimidin-2-yl)methyl)propanoic acid	Not Specified	Listed as a trader on Echemi.[1]
Cayman Chemical	3-Pyrimidin-2-yl-2-pyrimidin-2-ylmethyl-Propionic Acid	≥98%	For research use only. Provides a Safety Data Sheet (SDS).
BLD Pharm	3-(Pyrimidin-2-yl)-2-(pyrimidin-2-ylmethyl)propanoic acid	Not Specified	Listed in their product catalog.[2]
Biomol	3-Pyrimidin-2-yl-2-pyrimidin-2-ylmethyl-Propionic Acid	>98%	Sourced from Cayman Chemical.
XiXisys	-	Not Specified	Provides a GHS Safety Data Sheet in Chinese.[3]

Technical Data

The primary application of CAS 936643-76-4 is as a building block in the synthesis of more complex molecules for pharmaceutical applications.[1][4]

Chemical Properties:

Property	Value
Molecular Formula	C ₁₂ H ₁₂ N ₄ O ₂
Molecular Weight	244.25 g/mol
Appearance	Crystalline solid

Solubility:

Solvent	Solubility
DMF	~20 mg/mL
DMSO	~20 mg/mL
Ethanol	~5 mg/mL
PBS (pH 7.2)	~10 mg/mL

Experimental Information

Despite a comprehensive search of scientific literature and supplier documentation, detailed experimental protocols for the application of CAS 936643-76-4 are not publicly available. Its designation as a "synthetic intermediate" suggests that its primary use is in the early stages of drug discovery and development, with specific protocols being proprietary to the end-users.

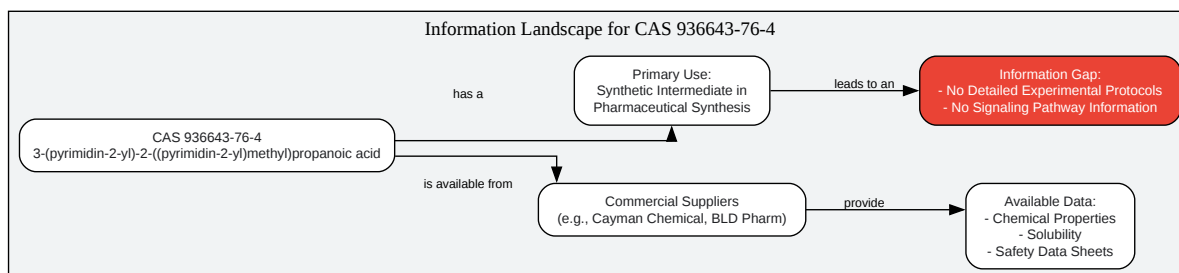
Signaling Pathways

There is currently no publicly available information linking CAS 936643-76-4 to any specific biological signaling pathways. Its role appears to be confined to that of a chemical precursor, and as such, it is not expected to have direct biological activity that would warrant signaling pathway studies.

For researchers interested in utilizing this compound, it is recommended to consult the safety data sheets provided by the suppliers and to develop experimental procedures based on the specific synthetic route being undertaken.

Logical Relationship of Available Information

The following diagram illustrates the logical flow of the information gathered on CAS 936643-76-4.



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Caption: Logical flow of information for CAS 936643-76-4.

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